

In Vitro Studies of MS39: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MS39

Cat. No.: B10819423

[Get Quote](#)

A Note to the Reader: Initial searches for "**MS39**" in the context of in vitro studies have predominantly returned information regarding a medical imaging device, the MS-39 Anterior Segment Optical Coherence Tomographer (AS-OCT), used in ophthalmology. There is a significant lack of publicly available data pertaining to "**MS39**" as a chemical compound or drug undergoing in vitro laboratory studies. This guide will therefore focus on the technical capabilities and data generated by the MS-39 device, which can be utilized in clinical research and studies, some of which may have in vitro components in a broader sense (e.g., analysis of tear film).

Introduction

The MS-39 is an advanced diagnostic instrument that combines Placido disk corneal topography with high-resolution spectral domain optical coherence tomography (SD-OCT) to provide a detailed analysis of the anterior segment of the eye.[1][2][3][4] This dual-technology approach allows for the acquisition of a wide range of quantitative data on corneal structure, including pachymetry, elevation, curvature, and dioptric power of both the anterior and posterior corneal surfaces.[2][3] Its high-resolution imaging capabilities extend to the iris, iridocorneal angle, and crystalline lens, making it a versatile tool for both clinical diagnostics and surgical planning.[4][5]

Core Technical Specifications and Data Presentation

The MS-39 provides a wealth of quantitative data that is crucial for researchers and clinicians.

Below is a summary of key measurable parameters.

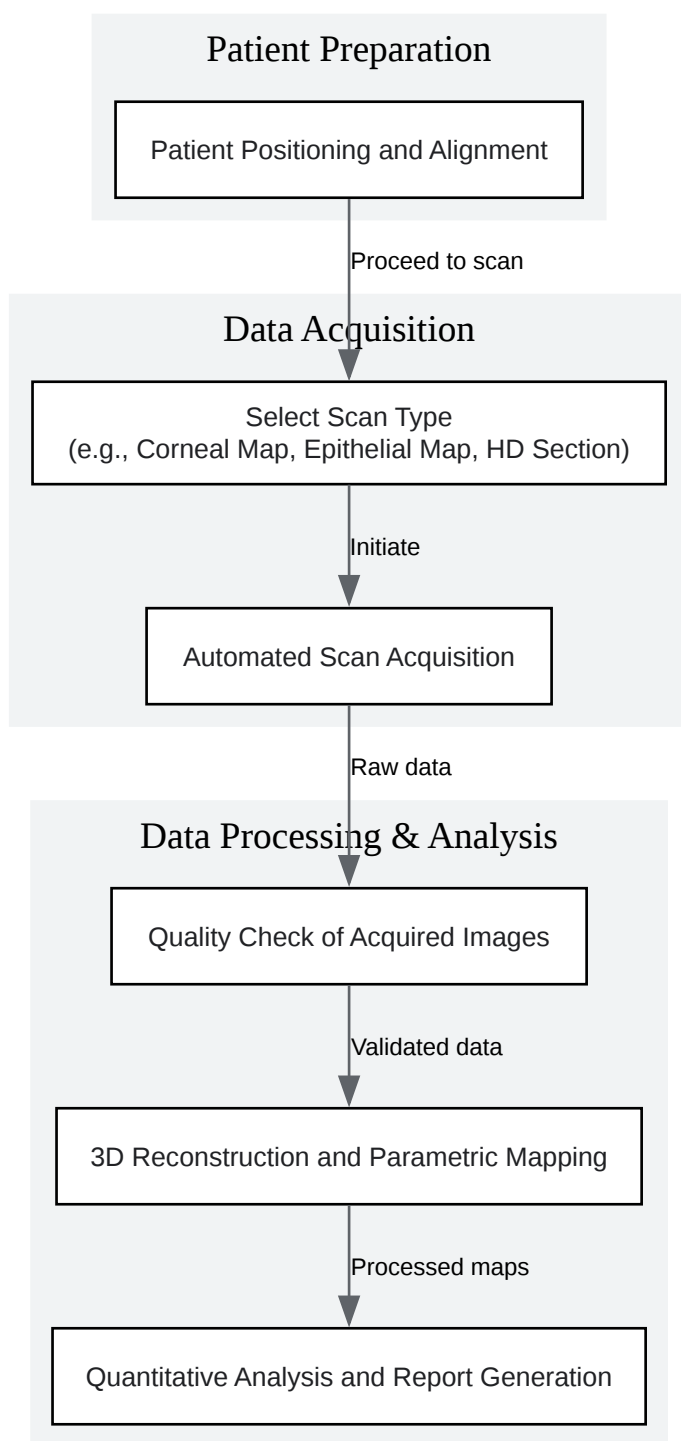
Parameter	Description	Typical Application	Source
Corneal Topography	Measurement of the anterior corneal surface curvature using a Placido disc system.[1] Provides data on keratometry, elevation, and power.	Keratoconus screening, contact lens fitting, refractive surgery planning.	[1][6]
Corneal Tomography	Cross-sectional imaging of the cornea and anterior segment using SD-OCT with an axial resolution of 3.5 μm . [1]	Detailed analysis of corneal layers, pachymetry mapping, and assessment of corneal pathologies.	[1][5]
Epithelial and Stromal Mapping	High-resolution mapping of the epithelial and stromal thickness.[3][5] This is particularly useful for detecting the epithelial masking effect in corneal abnormalities. [3][5]	Early detection of keratoconus, monitoring corneal healing after surgery.	[3][5][7]
Pachymetry	Measurement of corneal thickness across a wide diameter.	Glaucoma screening, pre-operative assessment for refractive surgery.	[3]
Anterior Chamber Analysis	Measurement of anterior chamber depth, angle-to-angle distance, and iridocorneal angle parameters (AOD, TISA).[3]	Glaucoma diagnosis and management.	[3]

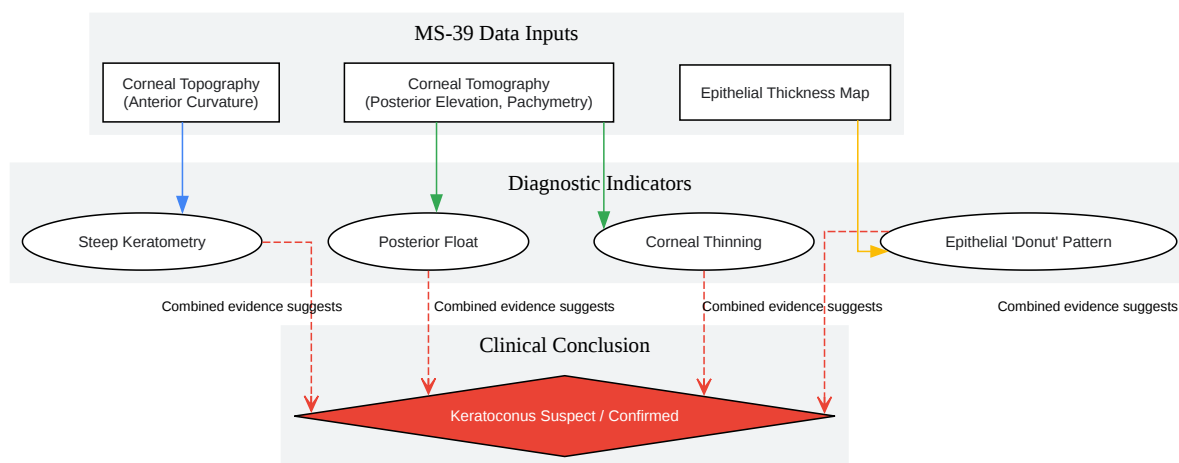
Crystalline Lens Biometry	Measurement of lens thickness, its distance from the cornea, and its equatorial plane position.[3][8]	Intraocular lens (IOL) power calculation for cataract surgery.[3][8]	
Pupillography	Dynamic or static measurement of pupil diameter under various lighting conditions (scotopic, mesopic, photopic).[3][4][5]	Planning for refractive treatments to optimize vision quality.	[3][4][5]
Tear Film Analysis	Advanced analysis of tear break-up time using Placido disk technology.[4]	Diagnosis and management of dry eye disease.	[4]

Experimental Protocols

While "in vitro studies" in the traditional sense are not applicable, the following outlines the general workflow for data acquisition and analysis using the MS-39 for clinical research purposes.

General Data Acquisition Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Device for Anterior Segment Analysis of Eye | MS-39 | CSO Ophtalmic [csoitalia.it]
- 3. [hansoninstruments.co.uk](https://www.hansoninstruments.co.uk) [hansoninstruments.co.uk]
- 4. [mivision.com.au](https://www.mivision.com.au) [mivision.com.au]
- 5. SCHWIND MS-39: Spectral domain OCT and topographer [eye-tech-solutions.com]
- 6. [youtube.com](https://www.youtube.com) [youtube.com]

- [7. m.youtube.com \[m.youtube.com\]](#)
- [8. m.youtube.com \[m.youtube.com\]](#)
- To cite this document: BenchChem. [In Vitro Studies of MS39: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10819423/docs#in-vitro-studies-of-ms39-a-comprehensive-technical-overview\]](https://www.benchchem.com/product/b10819423/docs#in-vitro-studies-of-ms39-a-comprehensive-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)